

Application Notes and Protocols for Preparing FIIN-4 Stock Solutions

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Compound of Interest

Compound Name: FIIN-4

Cat. No.: B15580158

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Introduction

FIIN-4 is a potent and irreversible type II inhibitor of Fibroblast Growth Factor Receptors (FGFRs).[1] It covalently modifies a cysteine residue within the P-loop of the FGFR kinase domain, locking it in an inactive "DFG-out" conformation.[1] This targeted action makes **FIIN-4** a valuable tool for investigating the role of FGFR signaling in various cellular processes and a potential therapeutic agent in cancers driven by aberrant FGFR activity.[1][2] Proper preparation and storage of **FIIN-4** stock solutions are critical for ensuring experimental reproducibility and accuracy. This document provides detailed protocols and data for the laboratory use of **FIIN-4**.

Quantitative Data Summary

The following tables summarize the key quantitative data for **FIIN-4**.

Table 1: Chemical and Physical Properties of **FIIN-4**

Property	Value	Reference
Molecular Weight	634.73 g/mol	[1][3]
CAS Number	2093088-81-2	[1]
Empirical Formula	C35H38N8O4	[1][3]
Appearance	White to beige powder/crystalline solid	[1][4]
Purity	≥98% (HPLC)	[1]

Table 2: Solubility of FIIN-4

Solvent	Solubility	Reference
DMSO	10 mg/mL	[1][4]
Water	Insoluble	[3][5]
Ethanol	Insoluble	[6]

Table 3: Recommended Storage Conditions for FIIN-4

Form	Short-Term Storage	Long-Term Storage	Special Instructions	Reference
Powder	2-8°C (protect from light)	-20°C (dry and dark)	N/A	[1][3][5]
Stock Solution (in DMSO)	2-8°C (days to weeks)	-20°C or -80°C (months to years)	Aliquot to avoid repeated freeze-thaw cycles.	[3][5][6][7][8]

Table 4: In Vitro Inhibitory Activity of FIIN-4

Target	IC50	Reference
FGFR1	2.6 nM	[1]
FGFR2	2.6 nM	[1]
FGFR3	5.6 nM	[1]
FGFR4	9.2 nM	[1]

Experimental Protocols

Protocol 1: Preparation of a 10 mM FIIN-4 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **FIIN-4** in dimethyl sulfoxide (DMSO).

Materials:

- **FIIN-4** powder (Molecular Weight: 634.73 g/mol)
- Anhydrous or molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- **Pre-warm FIIN-4:** Allow the vial of **FIIN-4** powder to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weigh FIIN-4:** Accurately weigh out a desired amount of **FIIN-4** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.35 mg of

FIIN-4.

◦ Calculation:

$$\blacksquare \text{ Mass (g) = Concentration (mol/L) } \times \text{ Volume (L) } \times \text{ Molecular Weight (g/mol)}$$

$$\blacksquare \text{ Mass (mg) = 10 mmol/L } \times \text{ 0.001 L } \times \text{ 634.73 g/mol } \times \text{ 1000 mg/g } = \text{ 6.35 mg}$$

- Dissolve in DMSO: Add the appropriate volume of DMSO to the weighed **FIIN-4** powder. For the example above, add 1 mL of DMSO.
- Ensure Complete Dissolution: Vortex the solution thoroughly until the **FIIN-4** powder is completely dissolved. The solution should be clear.^[1] Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.
- Aliquot for Storage: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials. This is crucial to prevent degradation from repeated freeze-thaw cycles.^{[6][7]}
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.^{[3][5][6]} For short-term use, the solution can be stored at 4°C for a few days to weeks.^{[3][5]}

Protocol 2: Preparation of Working Solutions for Cell-Based Assays

This protocol outlines the dilution of the 10 mM **FIIN-4** stock solution to working concentrations for use in cell culture experiments.

Materials:

- 10 mM **FIIN-4** stock solution in DMSO
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes for dilution
- Calibrated micropipettes and sterile tips

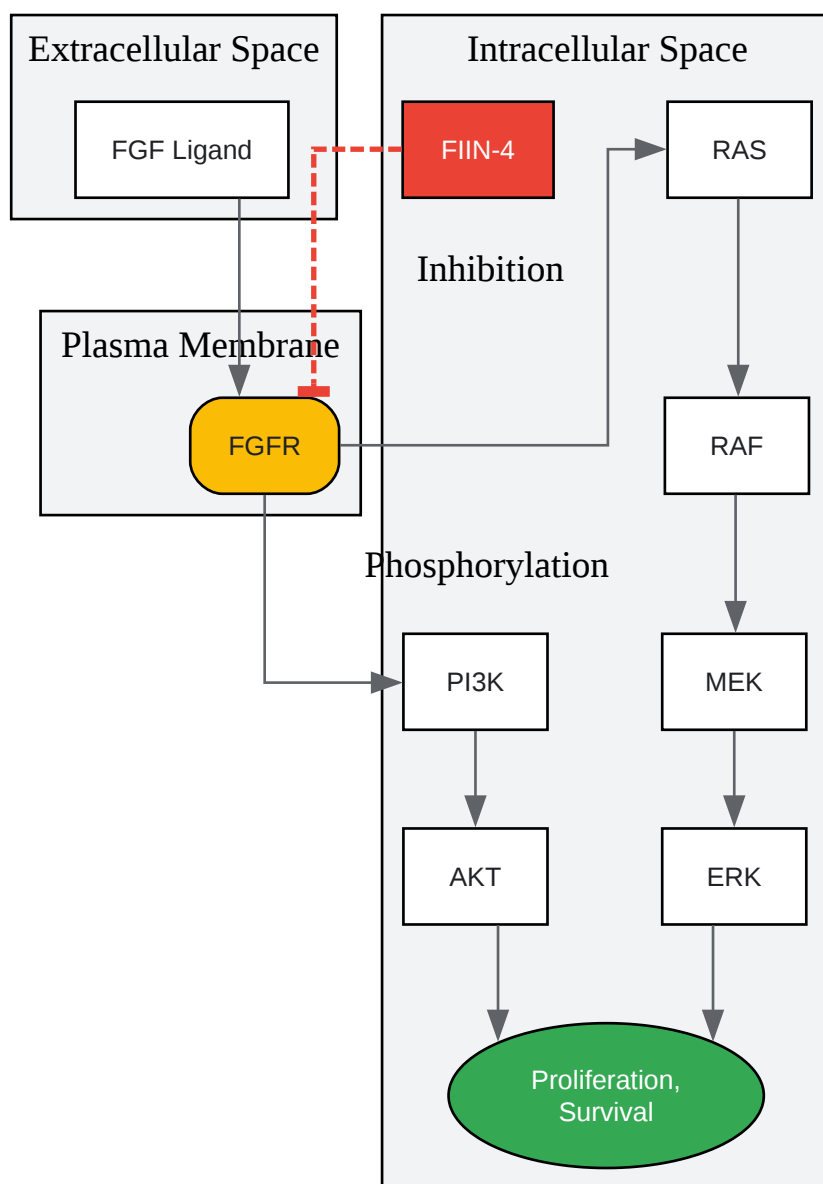
Procedure:

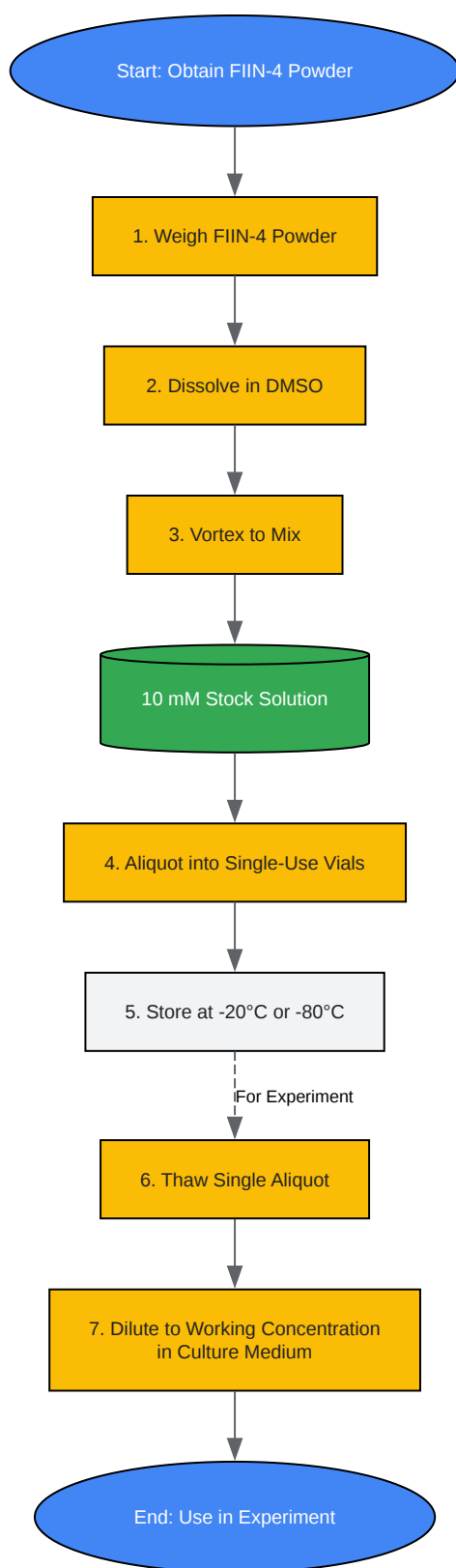
- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **FIIN-4** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations. It is recommended to prepare intermediate dilutions to ensure accuracy.
 - Example for a final concentration of 100 nM in 10 mL of medium:
 1. Prepare a 1:100 intermediate dilution by adding 1 μ L of the 10 mM stock to 99 μ L of culture medium. This results in a 100 μ M intermediate solution.
 2. Add 10 μ L of the 100 μ M intermediate solution to 10 mL of the final volume of cell culture medium.
- DMSO Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the **FIIN-4** treated samples. The final DMSO concentration should typically be kept below 0.1% to minimize solvent toxicity to the cells.
- Immediate Use: Add the final working solutions to your cell cultures immediately after preparation.

Signaling Pathway and Experimental Workflow

FGFR Signaling Pathway Inhibition by FIIN-4

FIIN-4 exerts its inhibitory effect by targeting the FGFR signaling cascade. Upon binding of a fibroblast growth factor (FGF) ligand, FGFRs dimerize and autophosphorylate, initiating downstream signaling through pathways such as the RAS-RAF-MEK-ERK (MAPK) and PI3K-AKT pathways.^[2] These pathways are crucial for cell proliferation, survival, and differentiation. **FIIN-4**'s irreversible binding to FGFRs blocks these downstream events.^[1]





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- To cite this document: BenchChem. [Application Notes and Protocols for Preparing FIIN-4 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15580158#preparing-fiin-4-stock-solutions-for-laboratory-use]

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